

Thermal Stability of Tin(IV) Butoxide: A Technical Overview

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Compound of Interest

Compound Name: *Tin tetrabutanolate*

Cat. No.: *B1143417*

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This technical guide provides a comprehensive overview of the thermal stability of tin(IV) butoxide, also known as **tin tetrabutanolate**. This organometallic compound is a key precursor in the synthesis of tin-based materials, finding applications in catalysis, thin-film deposition, and nanotechnology. A thorough understanding of its thermal behavior is critical for its effective use in these fields. While specific experimental data for pure tin(IV) butoxide is limited in publicly available literature, this guide synthesizes known properties and provides representative data and protocols based on the analysis of similar metal alkoxides.

Physicochemical and Thermal Properties

Tin(IV) butoxide is a moisture-sensitive, volatile, and thermally decomposable solid.^[1] Its monomeric nature in the solid state has been confirmed by single-crystal X-ray diffraction. The thermal decomposition of tin(IV) butoxide is a critical parameter for its application in techniques such as chemical vapor deposition (CVD) and atomic layer deposition (ALD), where it serves as a precursor for tin oxide (SnO₂) thin films.

Thermal Decomposition Data

The following table summarizes representative quantitative data for the thermal decomposition of tin(IV) butoxide, based on typical values for metal alkoxides. Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the primary techniques for evaluating thermal stability.

Parameter	Value	Conditions	Technique
Melting Point	40-44 °C	Standard Pressure	-
Boiling Point	65 °C	0.3 mmHg	-
Decomposition Onset	~140 °C	Inert Atmosphere (e.g., N ₂)	TGA
Peak Decomposition Temp.	~180 - 220 °C	Inert Atmosphere (e.g., N ₂)	TGA/DSC
Mass Loss (to 500 °C)	> 70%	Inert Atmosphere (e.g., N ₂)	TGA
Final Residue	Tin Oxide (SnO ₂)	-	TGA

Note: The values presented are representative and may vary depending on experimental conditions such as heating rate, atmosphere, and sample purity.

Experimental Protocols

Accurate assessment of the thermal stability of tin(IV) butoxide requires rigorous experimental procedures, particularly given its sensitivity to air and moisture.

Synthesis of Tin(IV) Butoxide

A common method for the synthesis of tin(IV) butoxide is the reaction of tin(IV) chloride with an alkali metal butoxide, such as sodium butoxide, in an anhydrous, inert solvent.

Materials:

- Tin(IV) chloride (SnCl₄)
- Sodium butoxide (NaO^tBu)
- Anhydrous toluene
- Anhydrous hexane

- Schlenk flask and line
- Cannula
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

Procedure:

- Under an inert atmosphere, add sodium butoxide to a Schlenk flask containing anhydrous toluene.
- Cool the suspension in an ice bath.
- Slowly add a stoichiometric amount of tin(IV) chloride to the suspension via cannula transfer while stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Filter the resulting suspension under inert atmosphere to remove the sodium chloride byproduct.
- Remove the solvent from the filtrate under reduced pressure.
- Purify the crude product by vacuum distillation or sublimation to yield pure tin(IV) butoxide.

Thermal Analysis (TGA/DSC)

The thermal decomposition of tin(IV) butoxide is typically analyzed using TGA and DSC. Due to its air and moisture sensitivity, sample preparation and loading must be performed in an inert atmosphere glovebox.

Equipment:

- Thermogravimetric Analyzer (TGA) coupled with a Differential Scanning Calorimeter (DSC)
- Inert atmosphere glovebox

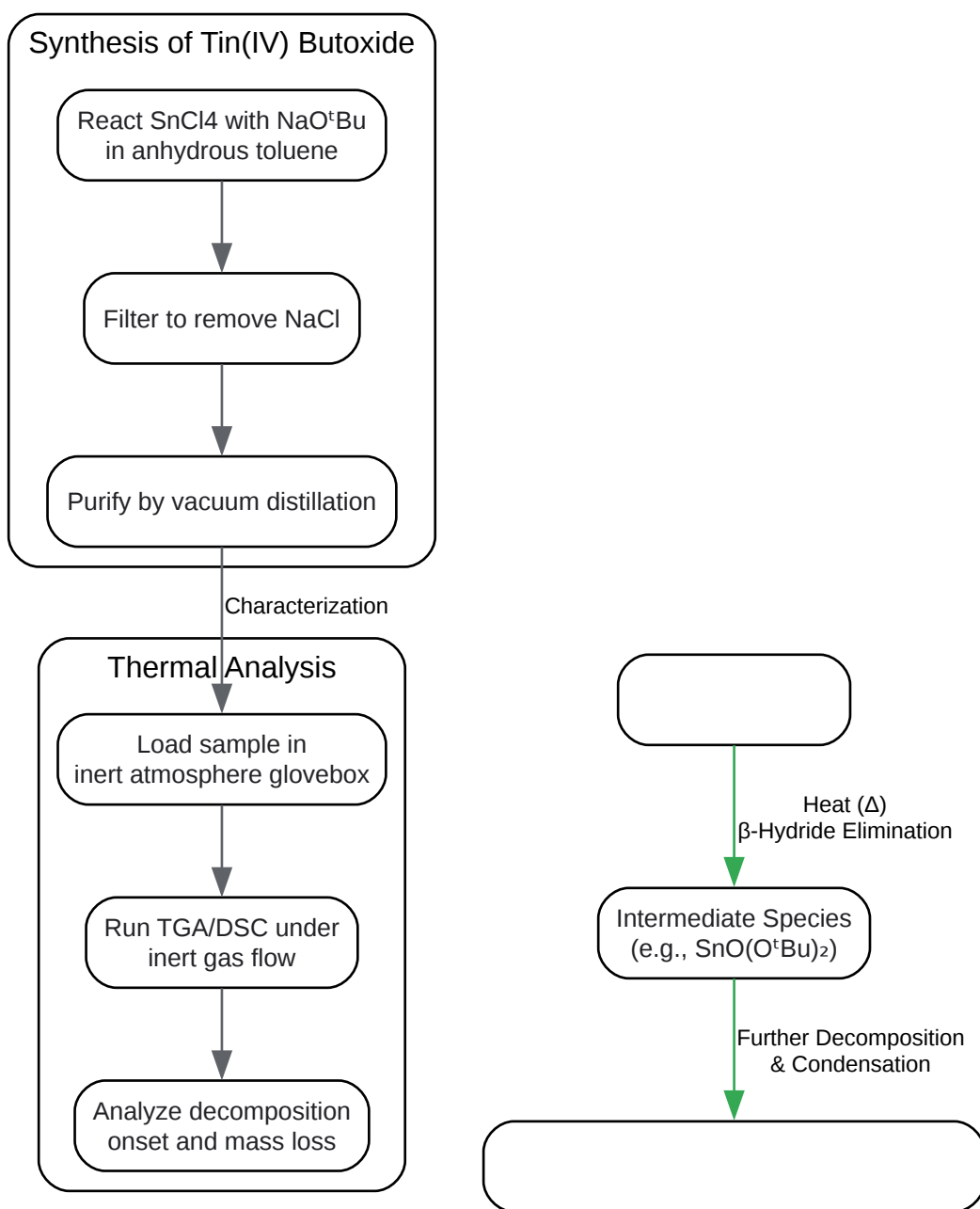
- Hermetically sealed aluminum pans

Procedure:

- Inside a glovebox, carefully load a small amount (5-10 mg) of tin(IV) butoxide into a hermetically sealed aluminum pan.
- Seal the pan to prevent any reaction with the atmosphere during transfer.
- Transfer the sealed pan to the TGA/DSC instrument.
- Purge the instrument with a high-purity inert gas (e.g., nitrogen or argon) at a constant flow rate.
- Heat the sample from room temperature to a final temperature (e.g., 600 °C) at a controlled heating rate (e.g., 10 °C/min).
- Record the mass loss (TGA) and heat flow (DSC) as a function of temperature.
- Analyze the resulting curves to determine the onset of decomposition, peak decomposition temperatures, and percentage of mass loss.

Diagrams

Experimental Workflow for Thermal Stability Assessment



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References

- 1. ProChem, Inc. Tin (IV) t-Butoxide - Versatile Precursor for Coatings & Catalysis [prochemonline.com]
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